

Safeguarding Your Research: A Guide to Handling (2-Methylquinolin-6-yl)methanol

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Compound of Interest

Compound Name: (2-Methylquinolin-6-yl)methanol

Cat. No.: B1306216

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For researchers, scientists, and drug development professionals, the safe and compliant handling of chemical compounds is paramount. This document provides essential safety and logistical information for **(2-Methylquinolin-6-yl)methanol**, a quinoline derivative that requires careful management in the laboratory. Adherence to these guidelines will help ensure personal safety and environmental protection.

Essential Safety Information

(2-Methylquinolin-6-yl)methanol is classified as a hazardous substance and should be handled with caution. It is known to be a skin, eye, and respiratory irritant.^[1] Inhalation of dust or fumes should be avoided, and direct contact with the skin and eyes must be prevented.

Quantitative Data Summary

A comprehensive Safety Data Sheet (SDS) with all physical and chemical properties for **(2-Methylquinolin-6-yl)methanol** is not readily available. However, the following data has been compiled from available sources.

Property	Value	Source
Chemical Name	(2-Methylquinolin-6-yl)methanol	-
CAS Number	108166-02-5	[2]
Molecular Formula	C ₁₁ H ₁₁ NO	[2]
Molecular Weight	173.21 g/mol	[2]
Appearance	Light brown to yellow solid	[1]
Melting Point	136-139 °C	[1]
Boiling Point	334.9 ± 27.0 °C (Predicted)	[1]
Density	1.179 ± 0.06 g/cm ³ (Predicted)	[1]
Hazard Codes	Xn (Harmful)	[1]
Risk Statements	R22: Harmful if swallowed. R36/37/38: Irritating to eyes, respiratory system and skin.	[1]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]

Personal Protective Equipment (PPE)

A robust PPE strategy is the first line of defense against accidental exposure. The following PPE is mandatory when handling **(2-Methylquinolin-6-yl)methanol**.

Equipment	Specification	Purpose
Hand Protection	Nitrile or neoprene gloves	Provides a barrier against skin contact.
Eye Protection	Chemical splash goggles	Protects eyes from accidental splashes of solutions or contact with airborne powder.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 (or higher) particulate respirator or an air-purifying respirator with organic vapor cartridges	Required when handling the solid, powdered form to prevent inhalation of dust particles, or when vapors may be generated.

Operational Plan: Step-by-Step Handling Protocol

All work with **(2-Methylquinolin-6-yl)methanol** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

- Preparation:
 - Before entering the designated handling area, don all required PPE: a laboratory coat, nitrile or neoprene gloves, and chemical splash goggles.
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Prepare all necessary equipment and reagents before handling the compound.
- Weighing and Aliquoting (Solid Form):
 - Perform all weighing and handling of the solid compound within a chemical fume hood to minimize inhalation exposure.
 - Use a disposable weighing boat or paper.

- Handle the solid with a spatula or other appropriate tool to avoid direct contact.
- Close the container tightly immediately after use.
- Solution Preparation:
 - When dissolving the solid, add the compound slowly to the solvent to prevent splashing.
 - If the solvent is volatile, ensure the procedure is performed in a fume hood.
- Reaction and Experimental Work:
 - Maintain a safe distance from reactions and use appropriate shielding if there is a risk of splashing or explosion.
 - Avoid direct contact with the substance at all times.
- Post-Handling:
 - Decontaminate all non-disposable glassware and surfaces that have come into contact with the compound using an appropriate solvent (e.g., ethanol or acetone), followed by a thorough washing.
 - Remove PPE in the designated area to prevent the spread of contamination.

Disposal Plan: Managing (2-Methylquinolin-6-yl)methanol Waste

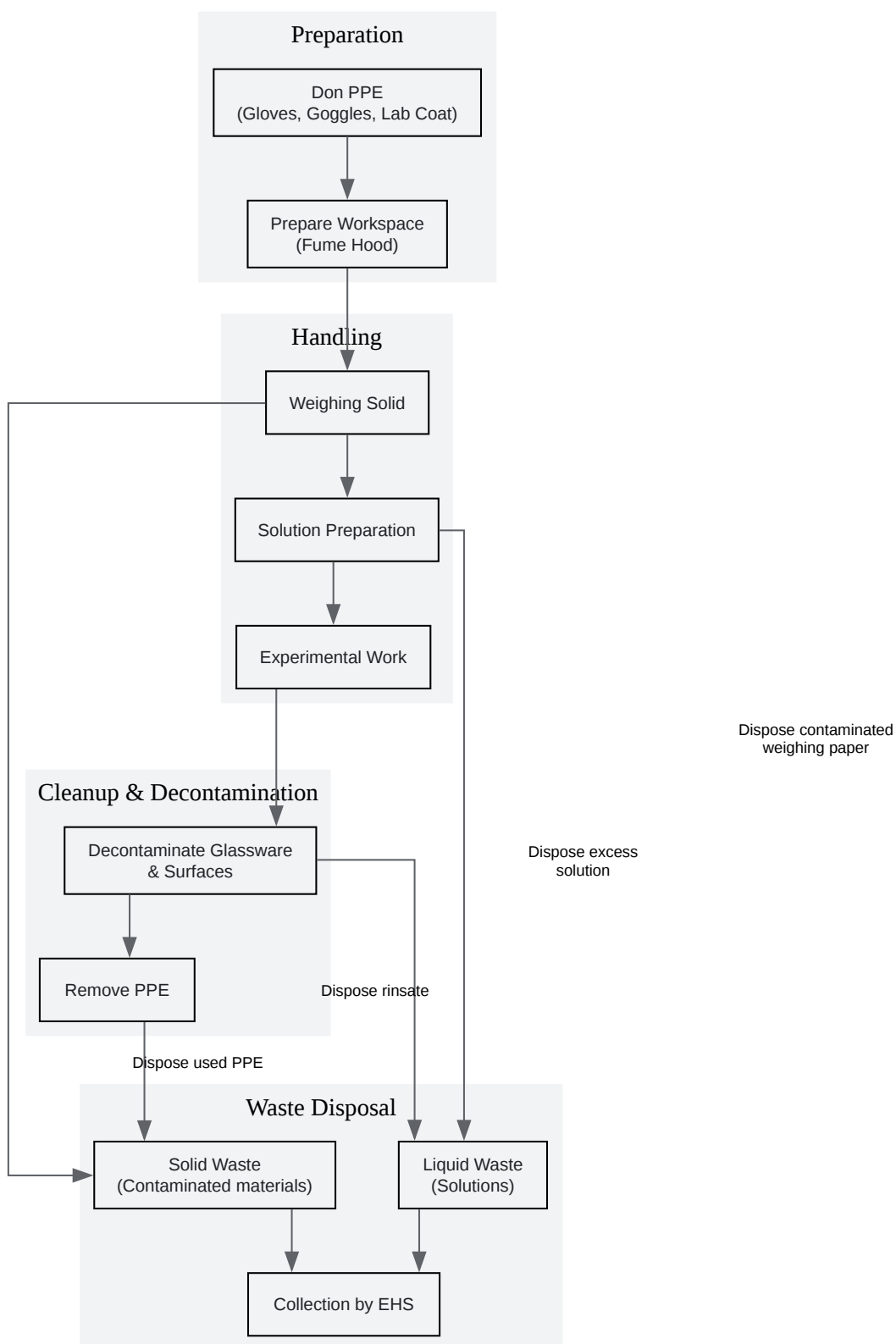
All waste materials contaminated with **(2-Methylquinolin-6-yl)methanol** must be treated as hazardous waste.^{[3][4]} Do not dispose of this chemical in the regular trash or down the drain.

- Waste Segregation:
 - Solid Waste: Place all contaminated solid materials, including gloves, weighing paper, and pipette tips, into a clearly labeled hazardous waste container.
 - Liquid Waste: Collect all solutions containing **(2-Methylquinolin-6-yl)methanol** in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not mix with

incompatible waste streams.

- Sharps: Any contaminated sharps, such as needles or broken glass, must be disposed of in a designated sharps container.
- Container Labeling:
 - All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**(2-Methylquinolin-6-yl)methanol**," and the associated hazards (e.g., "Irritant," "Harmful").
- Storage and Collection:
 - Store hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Arrange for the collection of hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Workflow for Handling and Disposal of (2-Methylquinolin-6-yl)methanol



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